

Technical Guide: ACTC1 (Alpha-Cardiac Actin)

Gene and Protein Characterization

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Compound of Interest

Compound Name: ACTM

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This guide provides an in-depth overview of the human ACTC1 gene and its protein product, alpha-cardiac actin. It is intended for researchers, scientists, and drug development professionals.

Gene and Protein Overview

The ACTC1 gene encodes alpha-cardiac actin, a highly conserved protein that is a major component of the thin filaments of the sarcomere in cardiac muscle cells. It plays a central role in cardiac muscle contraction.

Table 1: Gene and Protein Identifiers for Human ACTC1

Feature	Identifier/Value
Gene Symbol	ACTC1
Gene Name	Actin, Alpha, Cardiac Muscle 1
HGNC ID	139
Ensembl ID	ENSG00000143520
NCBI Gene ID	70
UniProt ID	P68032
Protein Name	Actin, alpha-cardiac muscle 1
Molecular Weight	41.7 kDa (calculated)
Amino Acid Count	377
Chromosomal Location	15q14

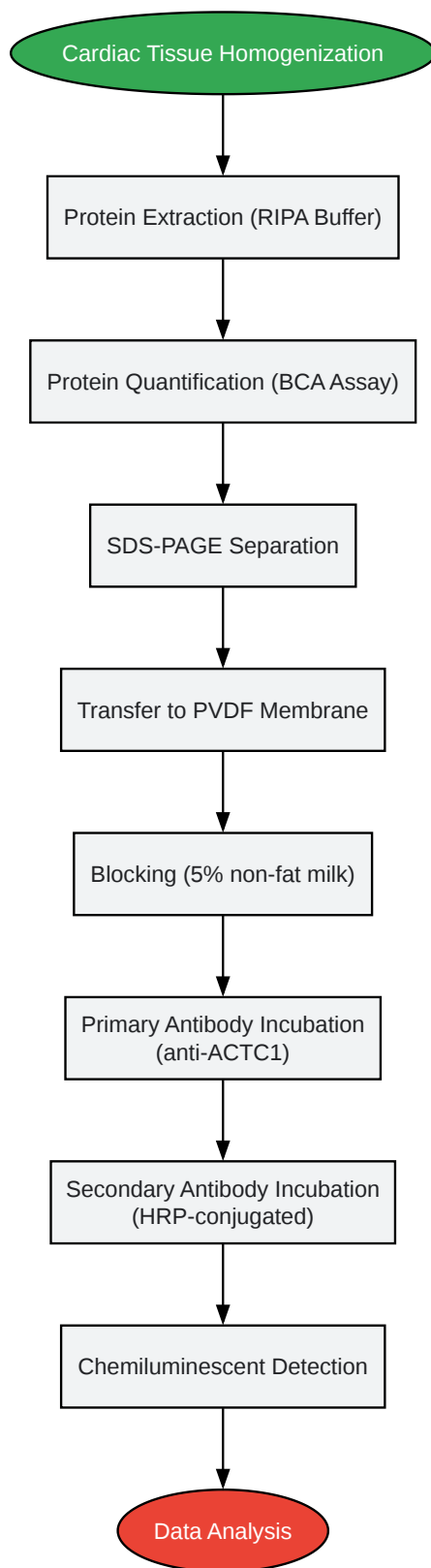
Quantitative Data

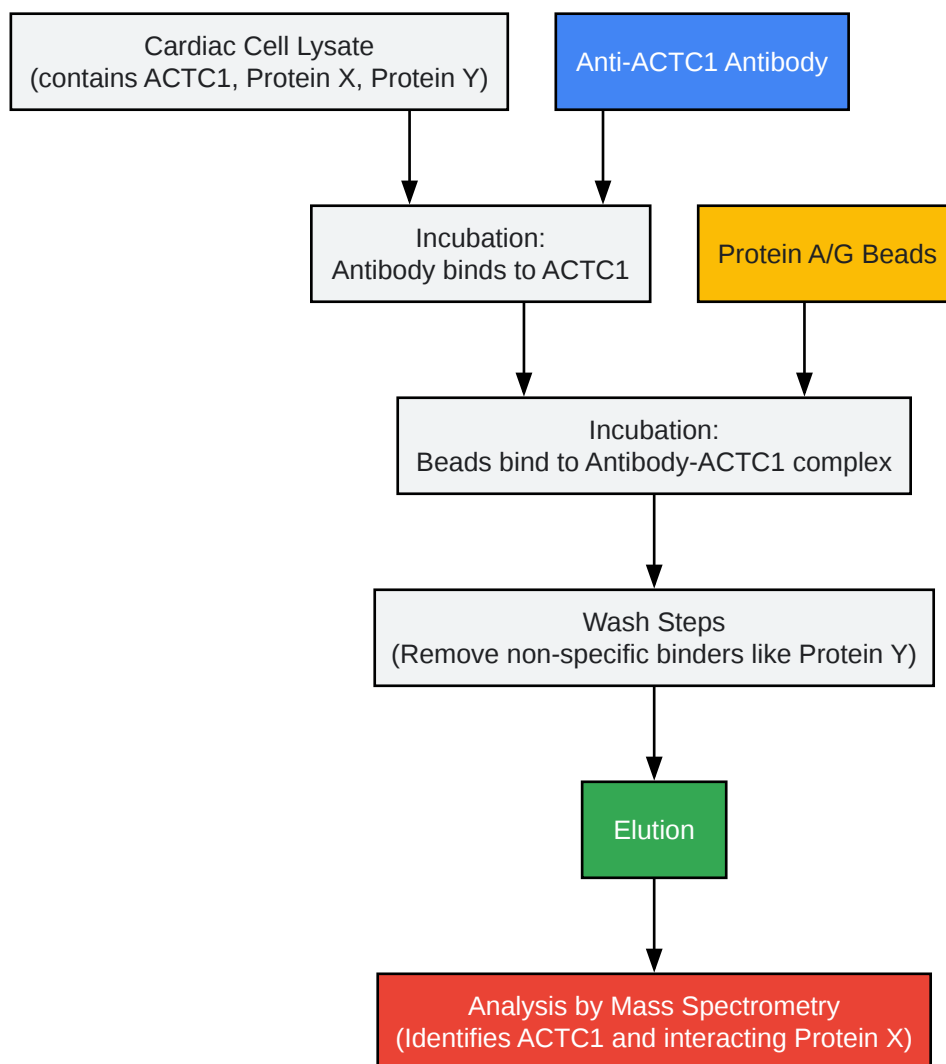
Table 2: Expression and Abundance of ACTC1

Parameter	Value/Description	Source
Tissue Specificity	Predominantly expressed in the adult heart.	The Human Protein Atlas
Subcellular Localization	Cytoskeleton, Sarcomere	UniProt
Protein Abundance in Heart	~1.9 g/kg (wet weight)	PaxDb

Signaling Pathways Involving ACTC1

Alpha-cardiac actin is a central component of the cardiac sarcomere and is directly involved in the calcium-dependent regulation of muscle contraction. Its interaction with other sarcomeric proteins is modulated by signaling pathways that control cardiac function.





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